

Preparation of TASIN-1 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: TASIN-1

Cat. No.: B162958

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **TASIN-1**, a selective inhibitor of truncated adenomatous polyposis coli (APC), using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the stability, and activity of **TASIN-1** for in vitro and in vivo research applications.

Introduction

TASIN-1 is a small molecule inhibitor that has demonstrated selective cytotoxicity towards colorectal cancer cells harboring truncating mutations in the APC gene.[1] It functions by inhibiting cholesterol biosynthesis, which in turn induces endoplasmic reticulum stress, generation of reactive oxygen species (ROS), and ultimately apoptosis.[2] Accurate preparation of a stable, concentrated stock solution is the first critical step for any experiment investigating the biological effects of **TASIN-1**. DMSO is a common solvent for dissolving **TASIN-1** due to its high solubilizing capacity for this compound.[1][3][4][5] This document outlines the necessary steps and precautions for preparing a **TASIN-1** stock solution in DMSO.

Quantitative Data Summary

A summary of the key quantitative data for **TASIN-1** is provided in the table below for easy reference.

Parameter	Value	Source(s)
Molecular Weight	352.49 g/mol	[1][2][3][5]
Formula	C ₁₈ H ₂₈ N ₂ O ₃ S	[2][3][4]
Solubility in DMSO	≥15 mg/mL to 55 mg/mL	[1][2][3][4][5]
Recommended Stock Concentration	10 mM - 50 mM	General laboratory practice
Storage of Powder	-20°C for up to 3 years	[1][2][5]
Storage of Stock Solution	-20°C for up to 1 month; -80°C for up to 6 months to 1 year	[1][2][6][7]

Experimental Protocol: Preparation of a 10 mM TASIN-1 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TASIN-1** in DMSO. The concentration can be adjusted based on experimental needs and the solubility limits of **TASIN-1**.

Materials

- **TASIN-1** powder (purity ≥98%)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Procedure

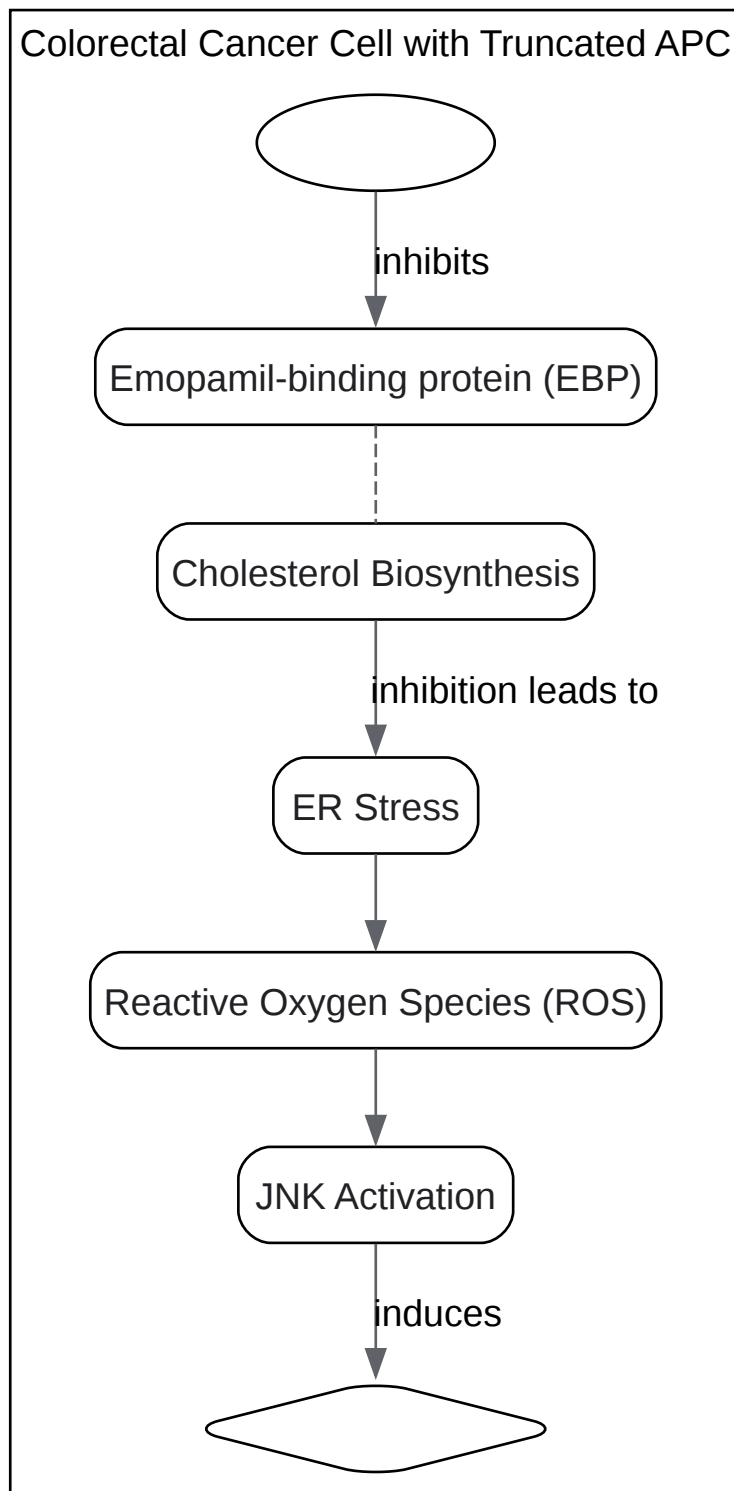
- Preparation: Before starting, ensure the work area is clean and that all materials are readily accessible. Allow the **TASIN-1** powder and DMSO to equilibrate to room temperature to prevent condensation.
- Calculation: To prepare a 10 mM stock solution, calculate the required mass of **TASIN-1** using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - For 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 352.49 \text{ g/mol} \times 1000 \text{ mg/g} = 3.52 \text{ mg}$
- Weighing: Carefully weigh out the calculated amount of **TASIN-1** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Dissolution: Add the desired volume of DMSO to the microcentrifuge tube containing the **TASIN-1** powder. To facilitate dissolution, vortex the solution thoroughly. If the compound does not dissolve completely, sonication or gentle warming (up to 60°C) can be applied.^[2]
- Aliquotting: Once the **TASIN-1** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile cryovials. This will prevent repeated freeze-thaw cycles which can degrade the compound.^[6]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^{[1][2][6][7]}

Safety Precautions

- Always handle **TASIN-1** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for **TASIN-1** and DMSO for detailed safety information.

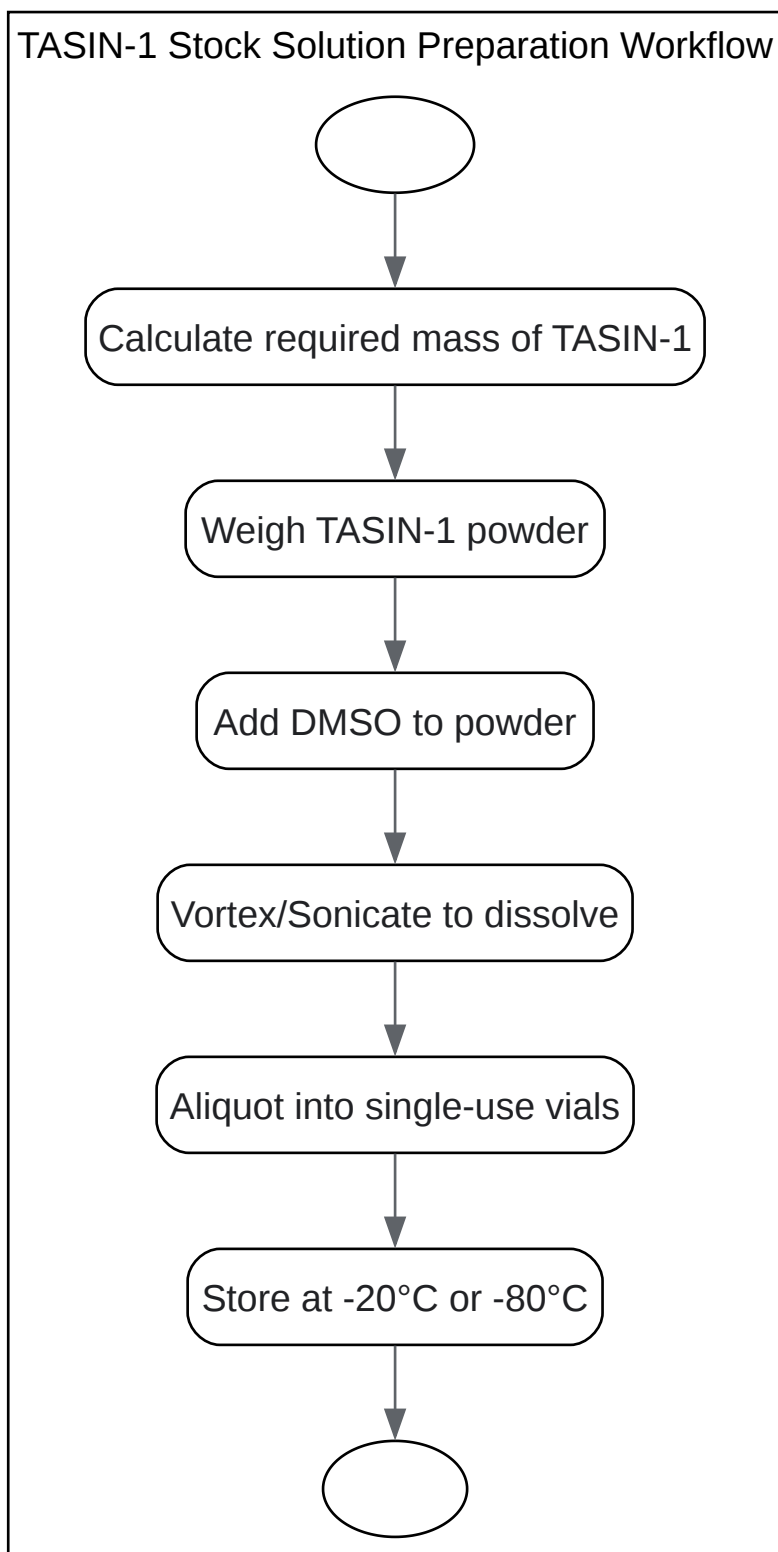
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway affected by **TASIN-1** and the experimental workflow for preparing the stock solution.



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Caption: **TASIN-1** signaling pathway in APC-truncated cells.



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Caption: Experimental workflow for **TASIN-1** stock solution preparation.

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